

Standard Operating Procedure for Proguanil-d4 Stock Solution

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Compound of Interest

Compound Name: *Proguanil-d4*

Cat. No.: *B12393422*

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Application Note:

Proguanil-d4 is the deuterium-labeled analog of Proguanil, an antimalarial agent.^{[1][2]} Due to its isotopic labeling, **Proguanil-d4** serves as an ideal internal standard for bioanalytical and pharmacokinetic (PK) studies involving the quantification of Proguanil using mass spectrometry (MS), such as Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The incorporation of deuterium atoms provides a distinct mass shift from the unlabeled parent drug, allowing for precise differentiation and accurate quantification while maintaining nearly identical chemical and chromatographic properties.

This document provides a detailed standard operating procedure (SOP) for the preparation, handling, and storage of **Proguanil-d4** stock solutions to ensure accuracy, consistency, and stability for research applications.

Data Presentation: Quantitative Summary

The following table summarizes key quantitative data for **Proguanil-d4** and its non-deuterated form, Proguanil. Researchers should always refer to the batch-specific Certificate of Analysis (CofA) for the most accurate information.

Parameter	Solvent / Condition	Value	Notes
Molecular Weight	Proguanil-d4 (Free Base)	~257.76 g/mol	Varies slightly between manufacturers.[3][4]
Proguanil-d4 (HCl Salt)	~294.22 g/mol	Always confirm the salt form from the supplier.[1]	
Solubility	DMSO	≥10 mM	Some sources for the parent compound report much higher solubility (e.g., ≥130 mg/mL).[4][5]
Ethanol	~1 mg/mL	Data for the non-deuterated parent compound, Proguanil.[6]	
Dimethylformamide (DMF)	~2 mg/mL	Data for the non-deuterated parent compound, Proguanil.[6]	
Aqueous Buffer (e.g., PBS)	Sparingly soluble	For aqueous solutions, first dissolve in DMSO then dilute. A 1:10 DMSO:PBS solution yields ~0.09 mg/mL.[6]	
Storage (Solid Powder)	-20°C	≥ 3 years	Recommended for long-term stability.[3]
4°C	~2 years	Suitable for shorter-term storage.[3]	
Storage (In Solvent)	-80°C	≥ 6 months	Recommended for long-term storage of

stock solutions to
minimize degradation.

[3]

-20°C

~1 month

Suitable for short-term
storage of working
aliquots.[3]

Experimental Protocol

This protocol outlines the steps for preparing a 10 mM **Proguanil-d4** stock solution in DMSO. Calculations should be adjusted based on the desired concentration and the specific molecular weight of the **Proguanil-d4** batch.

1. Materials and Equipment

- **Proguanil-d4** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, analytical grade
- Analytical balance (readable to at least 0.1 mg)
- Chemical fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves
- Calibrated micropipettes and sterile tips
- Amber glass vials or clear vials wrapped in aluminum foil
- Vortex mixer
- Sonicator bath (optional)
- Cryogenic storage vials for aliquots

2. Pre-Preparation and Safety

- **Review Documentation:** Before starting, thoroughly review the Safety Data Sheet (SDS) and the Certificate of Analysis (CofA) for the specific lot of **Proguanil-d4**. Note the exact molecular weight and any specific handling instructions.
- **Safety Precautions:** **Proguanil-d4** should be handled as a potentially hazardous chemical.^[6] Perform all weighing and solvent addition steps inside a certified chemical fume hood.^[7]
- **Prepare Workspace:** Ensure the analytical balance is level and clean. Label all vials clearly before use.

3. Stock Solution Preparation (Example: 1 mL of 10 mM Stock)

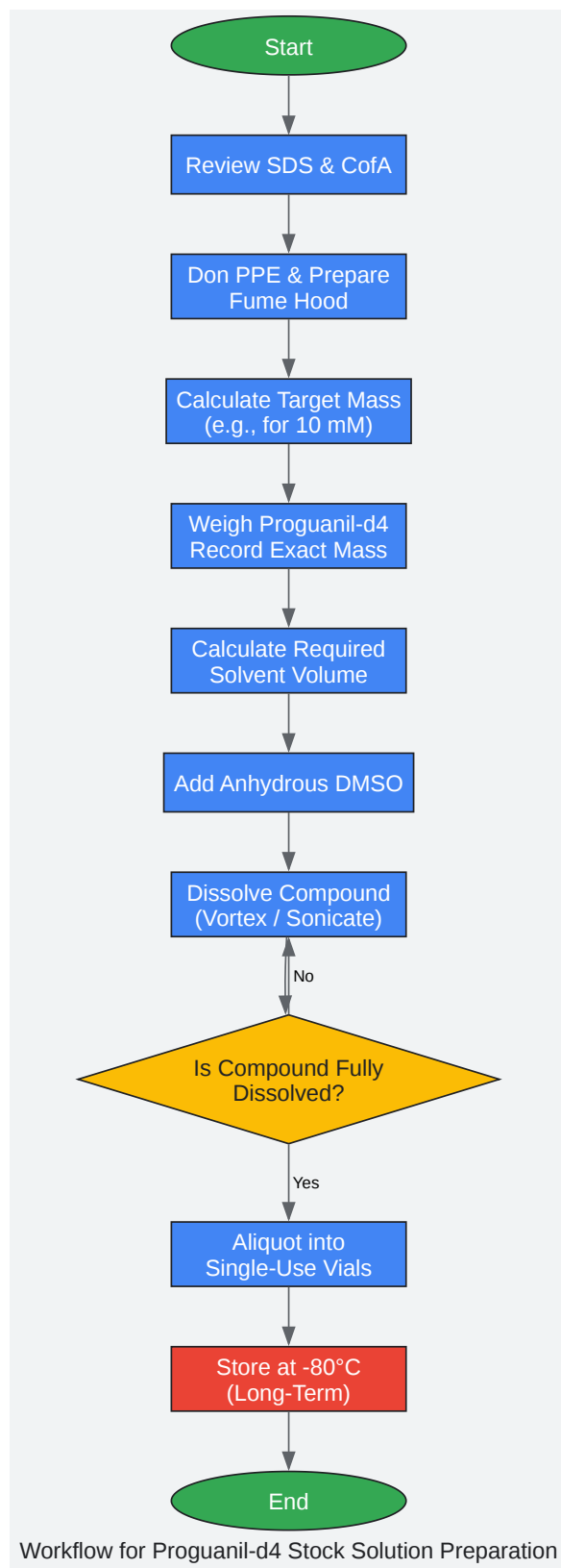
- **Calculation:**
 - Use the molecular weight from the CofA. For this example, we will use **Proguanil-d4 HCl** (MW = 294.22 g/mol).
 - $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 294.22 \text{ g/mol} \times 1000 \text{ mg/g} = 2.94 \text{ mg}$
- **Weighing:**
 - Place a clean, labeled amber vial on the analytical balance and tare the weight.
 - Carefully weigh out approximately 2.94 mg of **Proguanil-d4** powder directly into the vial. Record the exact mass.
- **Recalculate Solvent Volume:**
 - Adjust the required solvent volume based on the actual mass weighed.
 - $\text{Volume (mL)} = (\text{Actual Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mol/L)} \times 1000$
 - Example: If the actual mass is 3.05 mg, the required DMSO volume is: $(3.05 \text{ mg} / 294.22 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1000 = 1.037 \text{ mL (or } 1037 \text{ }\mu\text{L)}$

- Dissolution:
 - Inside the fume hood, add the calculated volume of anhydrous DMSO to the vial containing the **Proguanil-d4** powder.
 - Cap the vial securely and vortex for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
[7]
 - If the compound does not dissolve readily, sonicate the vial in a water bath for 5-10 minutes or warm it gently to 37°C.[7] Allow the solution to return to room temperature before proceeding.

4. Aliquoting and Storage

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into single-use aliquots (e.g., 20 µL or 50 µL) in labeled cryogenic vials.[7]
- Labeling: Clearly label each aliquot with the compound name ("**Proguanil-d4**"), final concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- Storage:
 - For long-term storage (up to 6 months or more), store the aliquots at -80°C.[3]
 - For short-term working stocks (up to 1 month), store at -20°C.[3]
 - Aqueous dilutions of Proguanil are not recommended for storage longer than one day.[6]

Visualization of Experimental Workflow



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Caption: Workflow for preparing **Proguanil-d4** stock solution.

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